

# Dodecylguanidine Hydrochloride (CAS No. 13590-97-1): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dodecylguanidine*

Cat. No.: *B090949*

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## Introduction

**Dodecylguanidine** hydrochloride (DGH), identified by CAS number 13590-97-1, is a cationic surfactant belonging to the guanidine class of compounds.<sup>[1]</sup> It is structurally characterized by a long, hydrophobic dodecyl tail and a hydrophilic, positively charged guanidinium head group.<sup>[2][3]</sup> This amphipathic nature underpins its broad-spectrum antimicrobial activity and its utility in a wide range of industrial and research applications.<sup>[2][4]</sup> DGH is effective against bacteria (both Gram-positive and Gram-negative), fungi, and algae.<sup>[2]</sup> It is commonly used as a biocide and disinfectant in industrial water systems, pulp and paper manufacturing, and as a component in detergents and coatings.<sup>[4][5]</sup> In research settings, it serves as a tool for studying microbial membrane disruption and other cellular processes.<sup>[2][6]</sup> This document provides a detailed overview of the technical information available for **Dodecylguanidine** Hydrochloride.

## Physicochemical Properties

**Dodecylguanidine** hydrochloride is typically a white to off-white crystalline powder with good solubility in water and some organic solvents.<sup>[5]</sup> Its properties make it suitable for various formulations.<sup>[5]</sup>

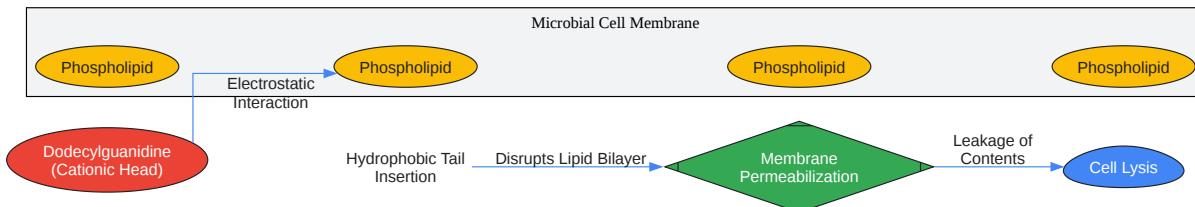
Property	Value	Source(s)
CAS Number	13590-97-1	<a href="#">[7]</a>
Molecular Formula	C <sub>13</sub> H <sub>30</sub> CIN <sub>3</sub>	<a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	263.85 g/mol	<a href="#">[7]</a> <a href="#">[8]</a>
Synonyms	N-Dodecylguanidine hydrochloride, 1-Dodecylguanidine hydrochloride, DGH	<a href="#">[1]</a> <a href="#">[9]</a>
Appearance	White to off-white crystalline powder	<a href="#">[5]</a>
Density	0.95 g/cm <sup>3</sup>	<a href="#">[10]</a> <a href="#">[11]</a>
Boiling Point	352.8 °C at 760 mmHg	<a href="#">[11]</a>
Flash Point	167.2 °C	<a href="#">[11]</a>
Solubility	Soluble in water	<a href="#">[5]</a>

## Biological Activity and Mechanism of Action

The primary biological activity of DGH is its function as a broad-spectrum antimicrobial agent. [\[2\]](#) Its mechanism of action is multifaceted, primarily targeting cellular membranes and vital cellular processes.

### 1. Microbial Membrane Disruption

The cationic guanidinium headgroup of DGH interacts with negatively charged components of microbial cell membranes, such as phosphates in phospholipids. [\[12\]](#) The hydrophobic dodecyl tail then inserts into and disrupts the lipid bilayer. [\[2\]](#)[\[6\]](#) This leads to increased membrane permeability, leakage of essential intracellular components, and ultimately, cell lysis. [\[2\]](#)[\[3\]](#)

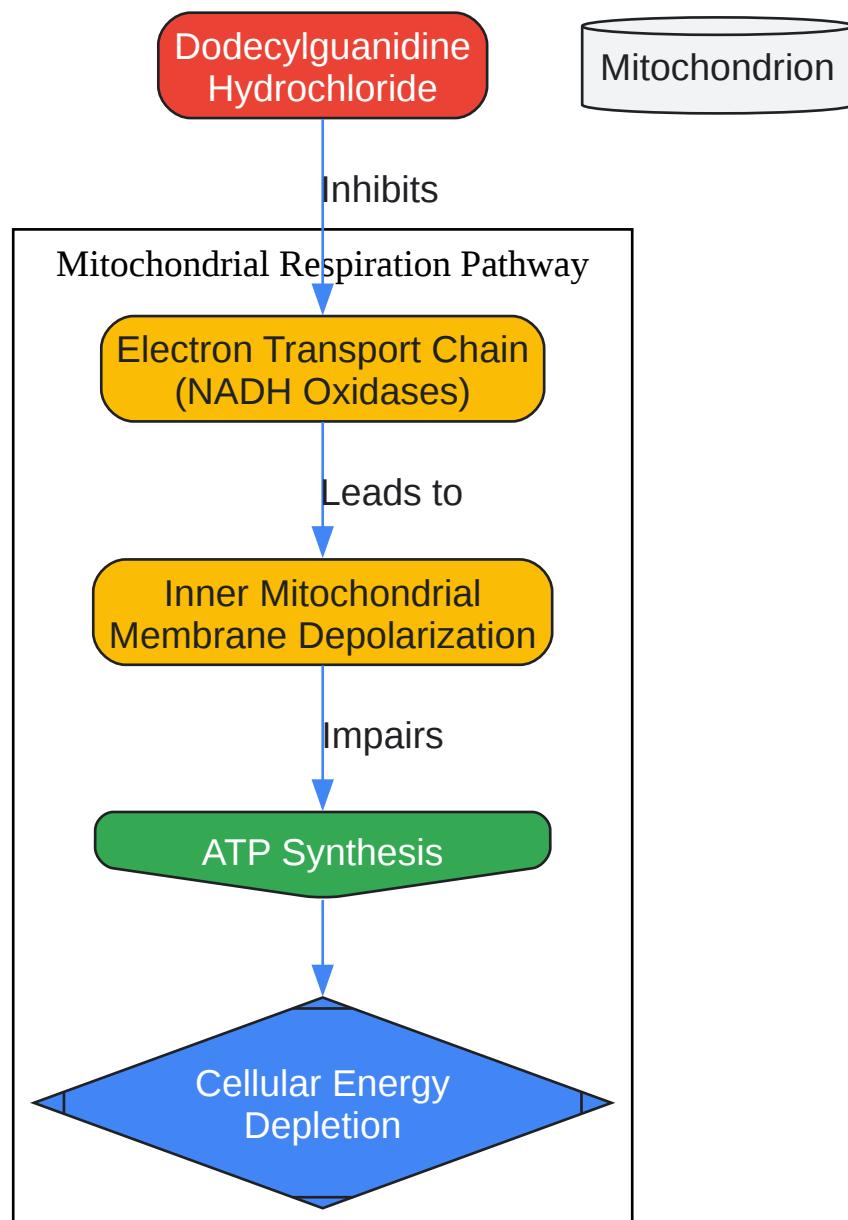


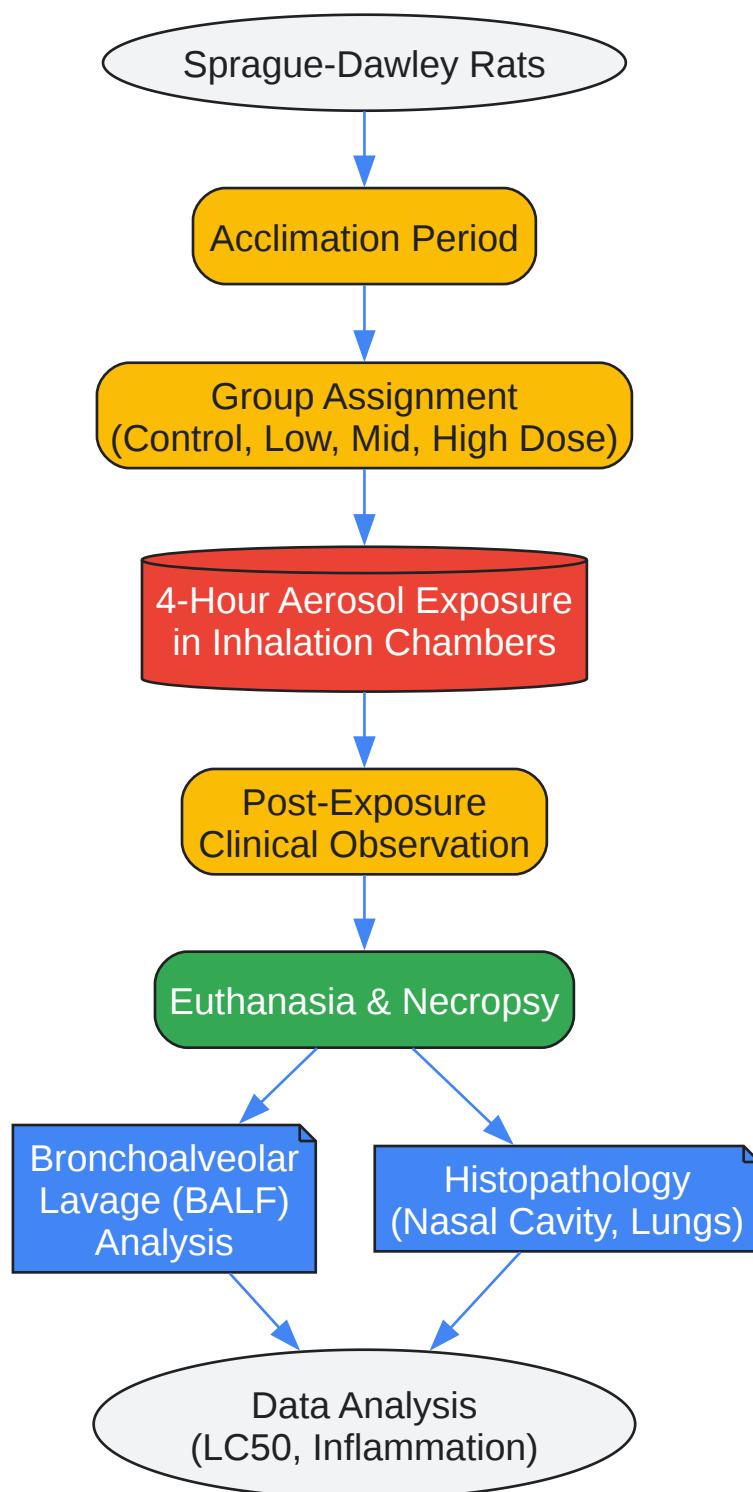
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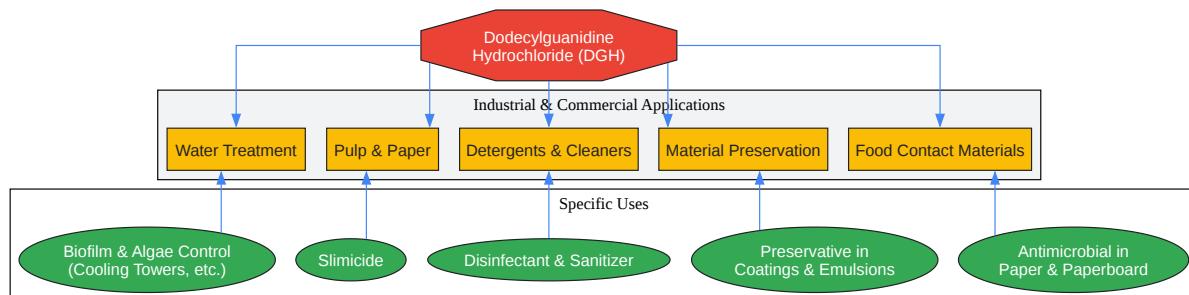
Fig. 1: DGH mechanism of microbial membrane disruption.

## 2. Inhibition of Mitochondrial Respiration

Studies on the related compound dodine (**dodecylguanidine** acetate) show that a primary mode of action is the inhibition of mitochondrial respiration.[2] DGH is believed to act similarly by interfering with the electron transport chain, specifically affecting NADH oxidases.[2] This leads to the depolarization of the inner mitochondrial membrane, severely impairing ATP synthesis and depriving the cell of energy.[2]







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